

In-Depth Technical Guide on Dioxopromethazine: Molecular Structure and Properties

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Compound of Interest

Compound Name: *Dioxopromethazine*

CAS No.: *13582-96-2*

Cat. No.: *B15612301*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the phenothiazine derivative, **Dioxopromethazine**. The document covers its molecular formula, and while specific crystallographic data for **Dioxopromethazine** is not publicly available, it outlines the standard experimental protocols for the synthesis, crystallization, and crystal structure determination of related phenothiazine compounds. Furthermore, this guide details the known biological activities and mechanisms of action of **Dioxopromethazine**, including a visualization of its signaling pathways. All quantitative data is presented in structured tables, and key experimental workflows are illustrated using diagrams generated with Graphviz.

Molecular Identity and Physicochemical Properties

Dioxopromethazine, a derivative of promethazine, is a phenothiazine compound with established antihistaminic, antipsychotic, and antiemetic properties.^{[1][2]} It is the sulfone

metabolite of promethazine.[2] The molecular identity and key physicochemical properties of **Dioxopromethazine** and its hydrochloride salt are summarized in the tables below.

Table 1: Molecular Information of **Dioxopromethazine**

Identifier	Value	Source
Molecular Formula	C ₁₇ H ₂₀ N ₂ O ₂ S	[1][3][4][5][6]
IUPAC Name	1-(5,5-dioxophenothiazin-10-yl)-N,N-dimethylpropan-2-amine	[1][5]
Molecular Weight	316.42 g/mol	[4][6]
CAS Number	13754-56-8	[1][3][5]
Synonyms	Prothanon, 9,9-Dioxopromethazine, Promethazine 5,5-dioxide	[1][3][5]

Table 2: Molecular Information of **Dioxopromethazine Hydrochloride**

Identifier	Value	Source
Molecular Formula	C ₁₇ H ₂₀ N ₂ O ₂ S·HCl	[7][8]
Molecular Weight	352.88 g/mol	[7][8]
CAS Number	15374-15-9	[7]

Crystal Structure and Determination

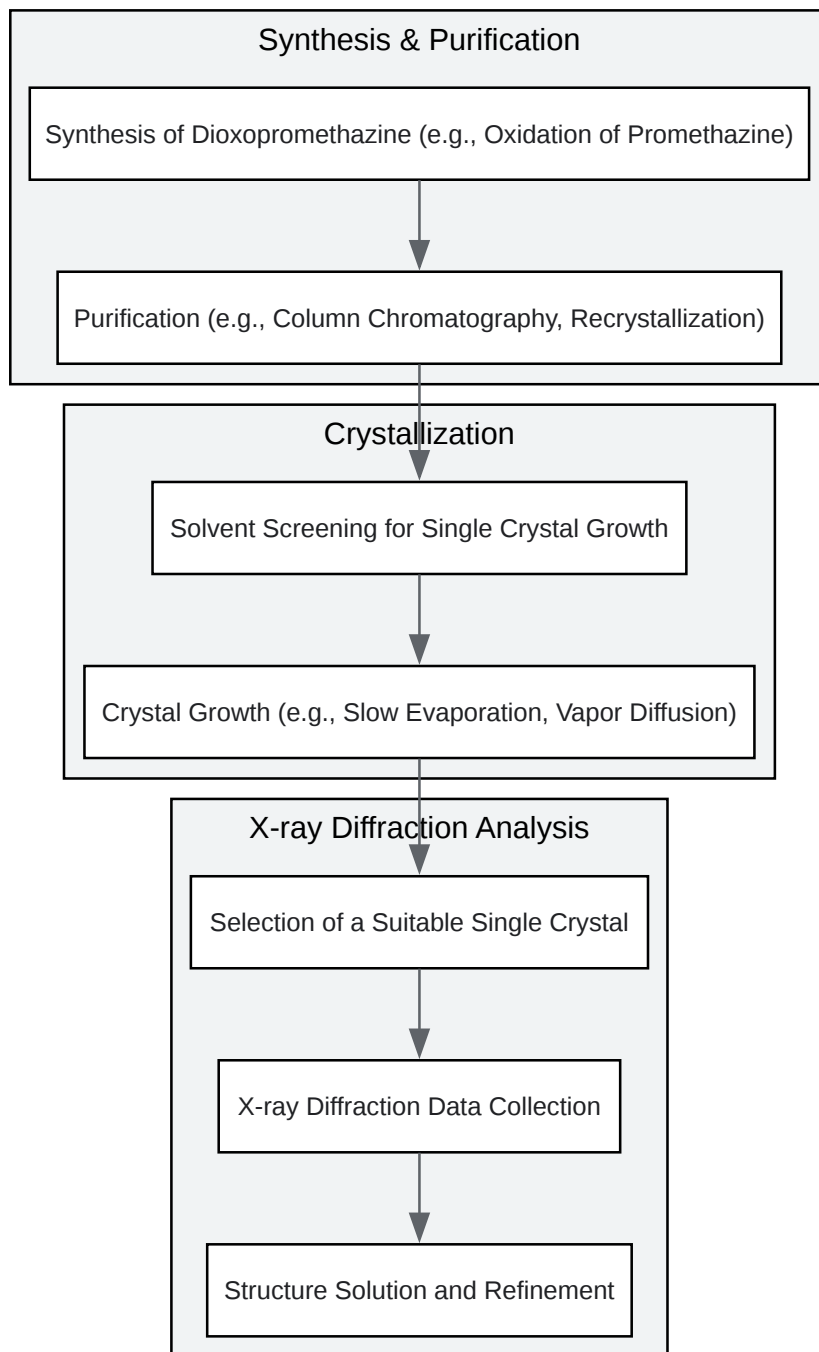
As of the latest available data, a definitive single-crystal X-ray diffraction study providing detailed crystallographic parameters (unit cell dimensions, space group, and atomic coordinates) for **Dioxopromethazine** has not been reported in publicly accessible databases. However, the compound is described as a crystalline powder.[2] The crystal structures of numerous other phenothiazine derivatives have been successfully elucidated, providing a

strong basis for a generalized experimental protocol for the determination of **Dioxopromethazine**'s crystal structure.

General Experimental Protocol for Crystal Structure Determination of Phenothiazine Derivatives

The determination of the crystal structure of a phenothiazine derivative like **Dioxopromethazine** would typically follow the workflow illustrated below. This process involves synthesis, crystallization, and X-ray diffraction analysis.

Experimental Workflow for Crystal Structure Determination



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Experimental workflow for determining the crystal structure of a phenothiazine derivative.

Detailed Methodologies:

- **Synthesis:** **Dioxopromethazine** is typically synthesized via the oxidation of promethazine.^[9] A common method involves the use of an oxidizing agent in a suitable solvent, followed by purification to isolate the **Dioxopromethazine**.
- **Crystallization:** The purified compound is then subjected to various crystallization techniques to obtain single crystals suitable for X-ray diffraction. This often involves screening a range of solvents and employing methods such as slow evaporation, vapor diffusion, or cooling of a saturated solution.
- **X-ray Diffraction:** A selected single crystal is mounted on a goniometer and irradiated with a monochromatic X-ray beam. The resulting diffraction pattern is collected and analyzed to determine the unit cell parameters and space group. The collected data is then used to solve the crystal structure and refine the atomic positions. For powdered samples, 3D electron diffraction tomography can also be a powerful technique for structure determination, especially for nanocrystals or polymorphic samples.^[4]

Biological Activity and Signaling Pathways

Dioxopromethazine exhibits a complex pharmacological profile, primarily acting as an antagonist at several key neurotransmitter receptors. This multi-receptor activity underpins its therapeutic effects and potential side effects.

Mechanism of Action

The primary mechanism of action of **Dioxopromethazine** involves the blockade of the following receptors:

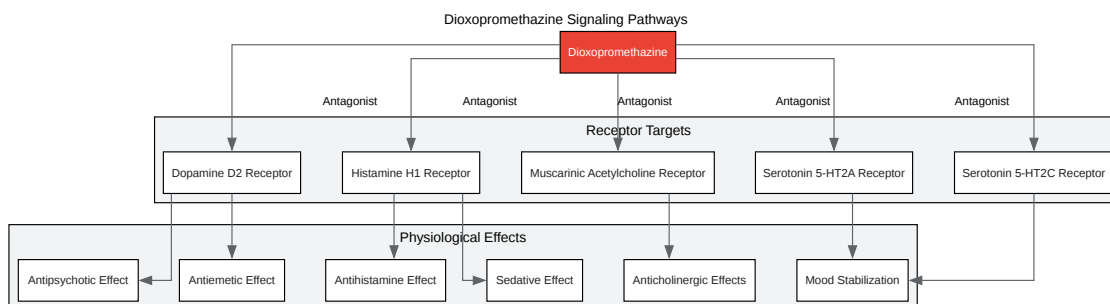
- **Dopamine D2 Receptors:** Antagonism of D2 receptors in the brain is central to its antipsychotic and antiemetic effects.^[1]
- **Histamine H1 Receptors:** Blockade of H1 receptors leads to its antihistaminic and sedative properties.^[1]
- **Muscarinic Acetylcholine Receptors:** Anticholinergic effects, such as dry mouth and blurred vision, arise from the blockade of these receptors. This action may also contribute to its anti-

nausea effects.[1]

- Serotonin 5-HT_{2A} and 5-HT_{2C} Receptors: **Dioxopromethazine** also shows a high affinity for these serotonin receptor subtypes, which may contribute to its efficacy in treating both positive and negative symptoms of schizophrenia and in mood stabilization.[10]
- Glutamate Neurotransmission: There is evidence to suggest that **Dioxopromethazine** can modulate glutamate neurotransmission, which is a crucial pathway in the pathology of various neuropsychiatric disorders.[10]

Signaling Pathway Diagram

The following diagram illustrates the principal signaling pathways affected by **Dioxopromethazine's** receptor antagonism.



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*Simplified signaling pathways illustrating the antagonistic effects of **Dioxopromethazine** on various receptors.*

Conclusion

Dioxopromethazine is a pharmacologically active phenothiazine derivative with a well-defined molecular formula. While detailed crystallographic data remains to be published, established methodologies for the crystal structure determination of related compounds provide a clear path for future research in this area. The multifaceted mechanism of action of **Dioxopromethazine**, involving antagonism at dopamine, histamine, muscarinic, and serotonin receptors, makes it a compound of continued interest for drug development professionals in the fields of psychiatry and allergy. Further investigation into its crystal structure could provide valuable insights into its structure-activity relationship and aid in the design of novel therapeutic agents.

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